

Part 1: Foundational Understanding and Hypothesis Generation

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Compound of Interest

Compound Name: *Methyl 3-(1h-pyrazol-3-yl)propiolate*

Cat. No.: *B13322119*

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Chemical Scaffolding as a Predictive Tool

The structure of **Methyl 3-(1h-pyrazol-3-yl)propiolate**, featuring a pyrazole ring linked to a propiolate group, provides initial clues for hypothesis generation. The pyrazole motif is a well-established pharmacophore present in numerous FDA-approved drugs with diverse mechanisms of action. For instance, Celecoxib, a selective COX-2 inhibitor, features a pyrazole core. Other pyrazole-containing compounds have been investigated for their activity as kinase inhibitors, cannabinoid receptor antagonists, and inhibitors of enzymes such as xanthine oxidase.

The propiolate group, an activated alkyne, is a reactive functional group that can potentially engage in covalent interactions with biological nucleophiles, such as cysteine or lysine residues on a protein target. This raises the possibility of **Methyl 3-(1h-pyrazol-3-yl)propiolate** acting as an irreversible or covalent inhibitor.

Initial Hypotheses:

- **Enzyme Inhibition:** The compound may target a specific enzyme, with the pyrazole ring providing binding affinity and the propiolate group acting as a warhead for covalent

modification.

- **Receptor Modulation:** The molecule could function as an agonist or antagonist at a specific receptor, with the pyrazole core mimicking an endogenous ligand.
- **Disruption of Protein-Protein Interactions:** The compound might bind to a protein surface, sterically hindering its interaction with a binding partner.

In Silico Target Prediction

Before embarking on wet-lab experiments, computational approaches can be invaluable for prioritizing potential biological targets.

- **Pharmacophore Modeling and Virtual Screening:** Using the structure of **Methyl 3-(1h-pyrazol-3-yl)propionate** as a query, one can search databases of known bioactive compounds (e.g., ChEMBL, PubChem) to identify molecules with similar three-dimensional arrangements of chemical features. The known targets of these similar molecules can then be considered as potential targets for the query compound.
- **Reverse Docking:** In this approach, the small molecule is docked against a library of protein structures. High-scoring interactions can suggest potential binding partners.
- **Target Prediction Servers:** Several web-based tools (e.g., SwissTargetPrediction, PharmMapper) utilize machine learning algorithms trained on large datasets of ligand-target interactions to predict the most likely protein targets for a given small molecule.

Part 2: Experimental Validation and Mechanism Elucidation

Initial Phenotypic Screening

The first step in the laboratory is to determine if **Methyl 3-(1h-pyrazol-3-yl)propionate** elicits a biological response in a cellular context. A broad panel of cell-based assays can provide initial clues about its potential therapeutic area and mechanism.

Experimental Protocol: High-Throughput Phenotypic Screening

- **Cell Line Selection:** Choose a diverse panel of human cancer cell lines (e.g., NCI-60 panel) or other relevant cell types based on initial hypotheses.
- **Compound Treatment:** Plate cells in 96- or 384-well plates and treat with a range of concentrations of **Methyl 3-(1h-pyrazol-3-yl)propiolate** (e.g., from 1 nM to 100 μ M).
- **Viability/Proliferation Assay:** After a defined incubation period (e.g., 72 hours), assess cell viability using a standard method such as the MTS or CellTiter-Glo assay.
- **Data Analysis:** Calculate the half-maximal inhibitory concentration (IC50) for each cell line. A potent and selective effect in a particular cell line or subset of cell lines can guide further investigation.

Table 1: Hypothetical Phenotypic Screening Data

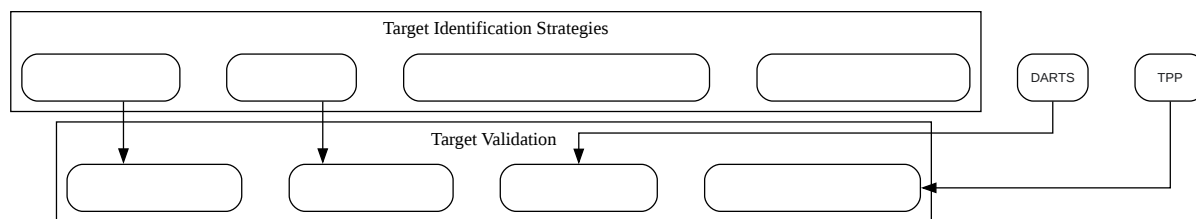
Cell Line	Histology	IC50 (μ M)
A549	Lung Carcinoma	> 100
HCT116	Colon Carcinoma	5.2
U-87 MG	Glioblastoma	> 100
Jurkat	T-cell Leukemia	1.8

This is a hypothetical table for illustrative purposes.

Target Identification and Validation

Once a biological effect is confirmed, the next critical step is to identify the direct molecular target(s) of the compound.

Workflow for Target Identification



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Caption: Workflow for target identification and validation.

Experimental Protocol: Thermal Proteome Profiling (TPP)

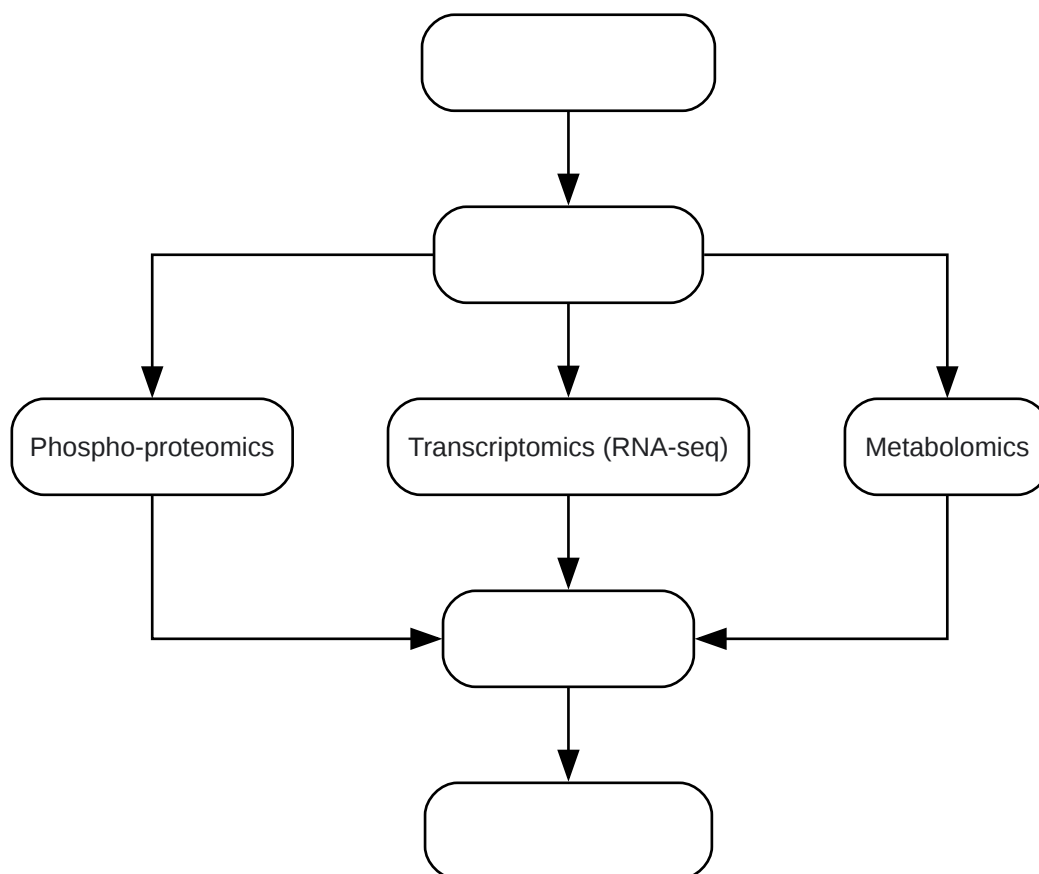
TPP is a powerful method to identify the direct targets of a compound in a cellular context. It is based on the principle that the binding of a ligand to a protein alters its thermal stability.

- Cell Treatment: Treat intact cells with either the vehicle control or **Methyl 3-(1h-pyrazol-3-yl)propionate**.
- Heating: Aliquot the cell lysates into a PCR plate and heat them to a range of temperatures.
- Protein Extraction: Separate the soluble protein fraction from the aggregated, denatured proteins by centrifugation.
- Sample Preparation for Mass Spectrometry: Prepare the soluble protein samples for proteomic analysis (e.g., trypsin digestion, TMT labeling).
- LC-MS/MS Analysis: Analyze the samples by liquid chromatography-tandem mass spectrometry to identify and quantify the proteins in the soluble fraction at each temperature.
- Data Analysis: Plot the melting curves for each identified protein. A shift in the melting temperature of a protein in the presence of the compound indicates a direct binding interaction.

Delineating the Downstream Signaling Pathway

Once the direct target is validated, the subsequent step is to map the downstream signaling cascade that is perturbed by the compound's action.

Workflow for Pathway Analysis



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Caption: Omics-based approach to pathway elucidation.

Experimental Protocol: Phospho-proteomics

Phospho-proteomics can provide a snapshot of the signaling pathways that are activated or inhibited upon compound treatment.

- Cell Treatment and Lysis: Treat cells with **Methyl 3-(1h-pyrazol-3-yl)propiolate** for various time points and lyse the cells.

- Protein Digestion: Digest the proteins into peptides using trypsin.
- **Phosphopeptide
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